

Application Notes and Protocols: Measuring PTH Release Induced by NPS-2143 using ELISA

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For Researchers, Scientists, and Drug Development Professionals

Introduction

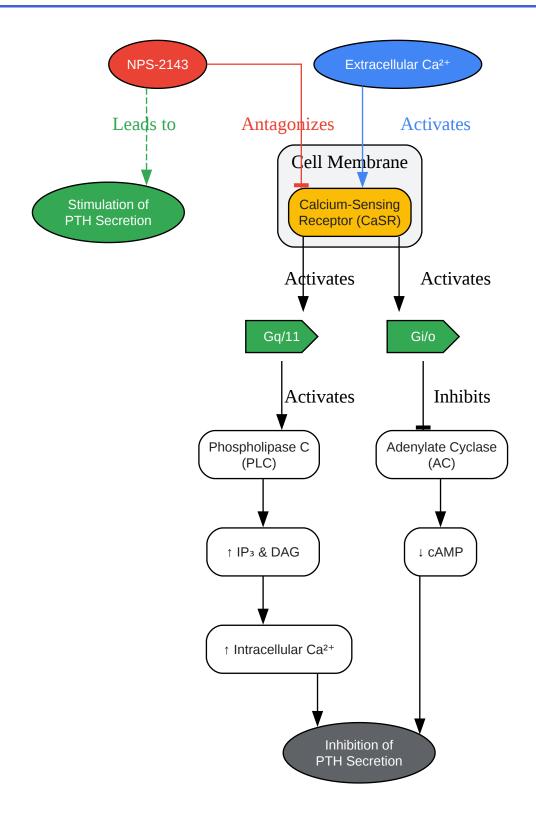
Parathyroid hormone (PTH) is a critical regulator of calcium homeostasis. Its secretion from the parathyroid glands is primarily controlled by the calcium-sensing receptor (CaSR), a G-protein coupled receptor. NPS-2143 is a potent and selective antagonist of the CaSR, known as a "calcilytic".[1] By inhibiting the CaSR, NPS-2143 stimulates the secretion of PTH.[1][2] This application note provides a detailed protocol for an in vitro assay to measure NPS-2143-induced PTH release from parathyroid cells using a sandwich enzyme-linked immunosorbent assay (ELISA).

Mechanism of Action

NPS-2143 acts as a negative allosteric modulator of the CaSR.[3] The CaSR is expressed on the surface of parathyroid cells and, when activated by extracellular calcium, initiates intracellular signaling cascades that inhibit PTH secretion.[4][5] The primary signaling pathways involved are the Gq/11 and Gi/o pathways.[5] NPS-2143 binds to the CaSR and prevents its activation by extracellular calcium, thereby blocking the downstream signaling that leads to the suppression of PTH release. This results in a dose-dependent increase in PTH secretion.

Signaling Pathway of NPS-2143 Action





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NPS-2143 signaling pathway in parathyroid cells.

Quantitative Data Summary



The following table summarizes the quantitative data regarding the effect of **NPS-2143** on PTH secretion from in vitro and in vivo studies.

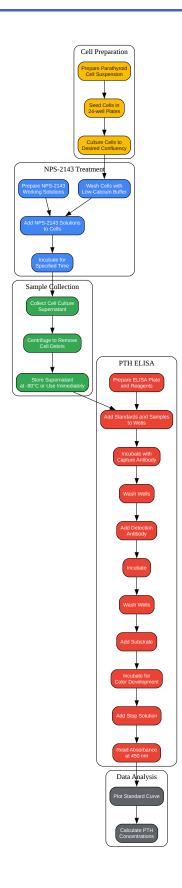
| Parameter | Species/Cell Type | Value | Reference |
|--------------------------------------|---|-------------------------------------|-----------|
| EC50 for PTH Secretion | Bovine Parathyroid Cells | 39 nM | [2] |
| EC50 for PTH Secretion | Bovine Parathyroid Cells | 41 nM | [1] |
| IC50 for Ca2+ Receptor Inhibition | HEK 293 cells expressing human CaSR | 43 nM | [1] |
| In Vivo PTH Increase | Rats | 4- to 5-fold increase in plasma PTH | [1] |

Experimental Protocol: In Vitro PTH Release Assay

This protocol describes the treatment of a parathyroid cell culture with **NPS-2143** followed by the quantification of secreted PTH in the cell culture supernatant using a sandwich ELISA.

Experimental Workflow





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